

Physicochemical Properties of Diphenyl Isophthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyl isophthalate*

Cat. No.: *B166086*

[Get Quote](#)

Diphenyl isophthalate is a white crystalline solid.[1] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Diphenyl Isophthalate**

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₁₄ O ₄	[2][3][4]
Molecular Weight	318.32 g/mol	[2][3][5][6]
Melting Point	136-138 °C	[1][3][4][7]
Boiling Point	275 °C at 10 mmHg	[1]
Density	1.2 g/cm ³	[1]
Flash Point	223 °C	[1]
Appearance	White to almost white powder/crystals	[1][5]

Solubility of Diphenyl Isophthalate

Qualitative Solubility

Qualitative data indicates that **diphenyl isophthalate** is soluble in some organic solvents and insoluble in water.^{[1][7]} This is consistent with its chemical structure, which contains two nonpolar phenyl groups and two ester groups.

Table 2: Qualitative Solubility of **Diphenyl Isophthalate**

Solvent	Solubility	Reference(s)
Water	Insoluble	[1][7]
Ethanol	Soluble	[1]
Acetone	Soluble	[1]

Experimental Protocol for Quantitative Solubility Determination

The following protocol outlines the equilibrium shake-flask method, a common technique for determining the solubility of a solid compound in a solvent.

Objective: To determine the concentration of **diphenyl isophthalate** in a saturated solution of a given solvent at a specified temperature.

Materials:

- **Diphenyl isophthalate** (high purity)
- Selected solvents (e.g., ethanol, acetone, methanol, ethyl acetate, toluene, etc.)
- Analytical balance
- Vials with screw caps
- Constant temperature orbital shaker or water bath
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

Procedure:

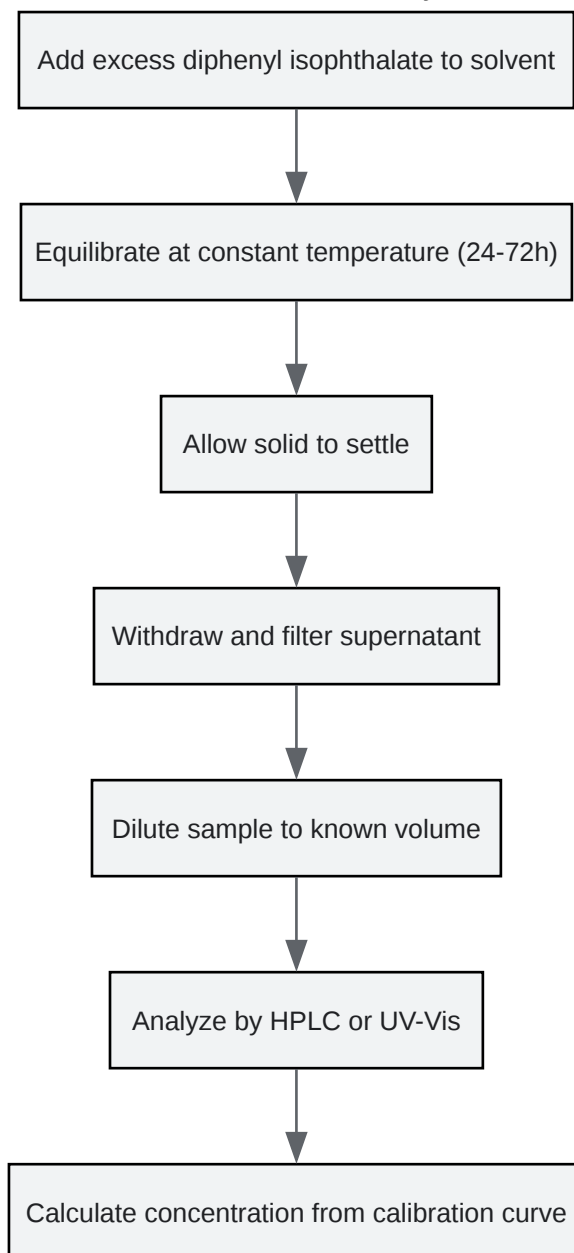
- Preparation of Saturated Solution:
 - Add an excess amount of **diphenyl isophthalate** to a vial containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker set to the desired temperature (e.g., 25 °C) and agitate until equilibrium is reached (typically 24-72 hours).
- Sample Collection and Preparation:
 - Allow the vial to stand at the set temperature for a few hours to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the supernatant through a syringe filter into a clean vial to remove any undissolved solid.
 - Dilute the filtered, saturated solution with the same solvent to a concentration within the working range of the analytical method.
- Quantification:
 - Prepare a series of standard solutions of **diphenyl isophthalate** of known concentrations in the same solvent.
 - Analyze the diluted sample and the standard solutions using a validated HPLC or UV-Vis method.
 - Construct a calibration curve by plotting the analytical signal (e.g., peak area from HPLC) versus the concentration of the standard solutions.

- Determine the concentration of **diphenyl isophthalate** in the diluted sample from the calibration curve.
- Calculate the solubility by taking into account the dilution factor.

Data Presentation: Express the solubility in units such as g/100 mL, mg/mL, or mol/L. The experiment should be repeated at different temperatures to assess the temperature dependence of solubility.

Workflow for Solubility Determination

Workflow for Quantitative Solubility Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining the quantitative solubility of **diphenyl isophthalate**.

Stability of Diphenyl Isophthalate

The stability of an ester like **diphenyl isophthalate** is primarily influenced by hydrolysis, temperature, and light.

Hydrolytic Stability

Esters are susceptible to hydrolysis, which can be catalyzed by acids or bases. The hydrolysis of **diphenyl isophthalate** would likely yield monophenyl isophthalate and ultimately isophthalic acid and phenol. Studies on related compounds like diphenyl phthalate show this degradation pathway.[8] The hydrolysis of aryl hydrogen phthalates has been shown to be pH-dependent.[9][10][11]

Experimental Protocol for Forced Hydrolysis Study:

Objective: To evaluate the stability of **diphenyl isophthalate** in aqueous solutions at different pH values.

Materials:

- **Diphenyl isophthalate**
- Acetonitrile or other suitable water-miscible solvent
- Hydrochloric acid (HCl) solutions (e.g., 0.1 M, 1 M)
- Sodium hydroxide (NaOH) solutions (e.g., 0.1 M, 1 M)
- Purified water
- Constant temperature bath
- pH meter
- HPLC system with a stability-indicating method

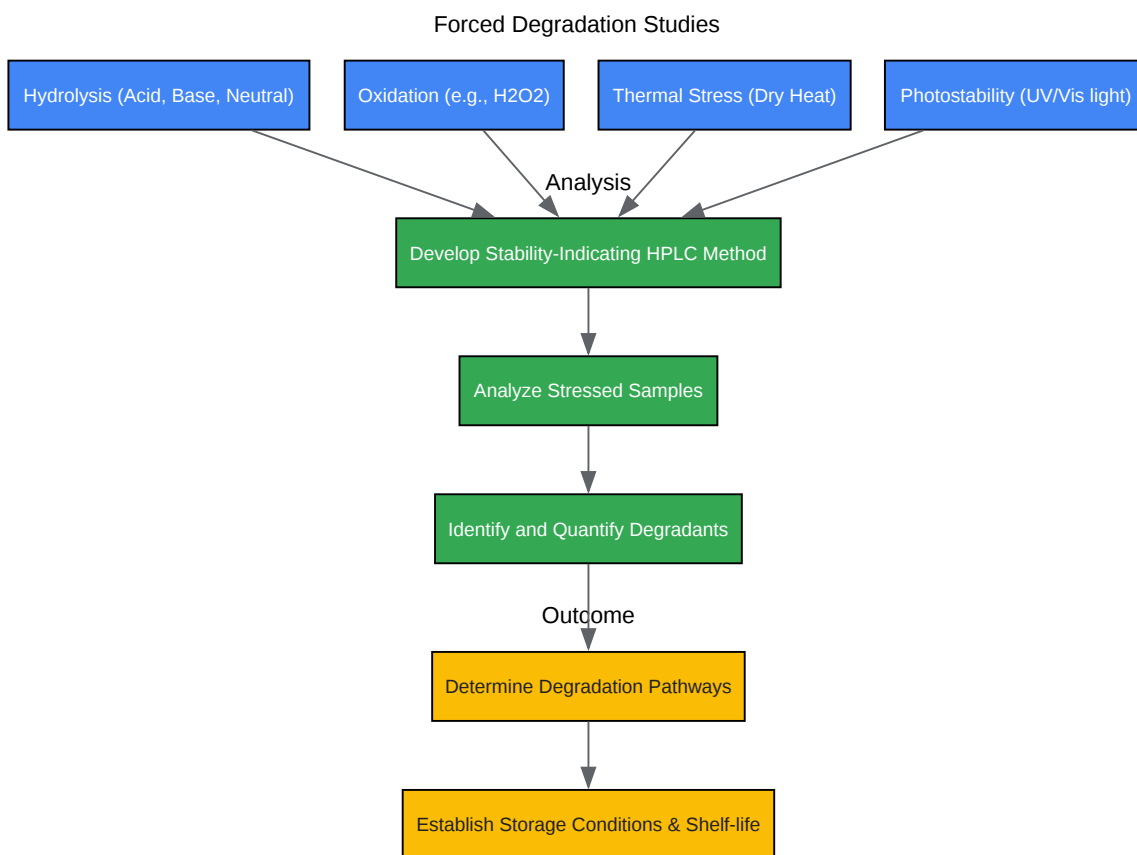
Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of **diphenyl isophthalate** in acetonitrile at a concentration of approximately 1 mg/mL.
- **Acid Hydrolysis:**
 - Add a known volume of the stock solution to an equal volume of 0.1 M HCl.

- Incubate the solution at a controlled temperature (e.g., 60 °C).
- At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot, neutralize it with an equivalent amount of 0.1 M NaOH, and dilute with the mobile phase to a suitable concentration for HPLC analysis.
- If no significant degradation is observed, repeat the experiment with 1 M HCl.
- Base Hydrolysis:
 - Add a known volume of the stock solution to an equal volume of 0.1 M NaOH.
 - Incubate at a controlled temperature (e.g., 60 °C).
 - At specified time points, withdraw an aliquot, neutralize it with an equivalent amount of 0.1 M HCl, and prepare for HPLC analysis.
 - If no significant degradation is observed, repeat with 1 M NaOH.
- Neutral Hydrolysis:
 - Add a known volume of the stock solution to an equal volume of purified water.
 - Incubate at a controlled temperature (e.g., 60 °C).
 - Withdraw aliquots at specified time points and prepare for HPLC analysis.
- Analysis: Analyze all samples using a validated stability-indicating HPLC method that separates the parent compound from its potential degradation products.

Logical Flow for Stability Assessment

Logical Flow for Chemical Stability Assessment



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. diphenyl isophthalate [chembk.com]
- 2. Diphenyl isophthalate [webbook.nist.gov]
- 3. 间苯二甲酸二苯酯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. accustandard.com [accustandard.com]
- 5. Diphenyl isophthalate | C₂₀H₁₄O₄ | CID 69779 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. labsolu.ca [labsolu.ca]
- 8. Degradation of diphenyl phthalate by *Sphingomonas chungbukensis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Kinetic study of the hydrolysis of phthalic anhydride and aryl hydrogen phthalates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Physicochemical Properties of Diphenyl Isophthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166086#diphenyl-isophthalate-solubility-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com